

A Comprehensive Technical Guide to the Thermochemical Properties of Picolinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Piceneboxylic acid

Cat. No.: B3033784

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Picolinic acid, a catabolite of the essential amino acid tryptophan, is a molecule of significant interest in biomedical research due to its diverse physiological roles, including immunomodulation and metal ion chelation.[1][2] A thorough understanding of its thermochemical properties is crucial for its application in drug development, formulation, and understanding its biological behavior. This technical guide provides a comprehensive overview of the key thermochemical data for picolinic acid, detailed experimental protocols for their determination, and a visualization of its relevant biological pathways.

Thermochemical Data of Picolinic Acid

The following tables summarize the essential thermochemical properties of picolinic acid, compiled from critically evaluated data and experimental studies.

Table 1: Enthalpy and Entropy Data for Picolinic Acid

Property	Symbol	Value	Units	State/Conditions	Source
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	-344.97 ± 0.62	kJ/mol	Crystal, 298.15 K	[3]
Standard Molar Enthalpy of Sublimation	$\Delta_{\text{sub}} H^\circ$	Varies with temperature	kJ/mol	T = 409.75 K to 785 K	[4]
Standard Molar Enthalpy of Fusion	$\Delta_{\text{fus}} H^\circ$	26.08	kJ/mol	140 °C (413.15 K)	[5]
Standard Molar Entropy of Dissociation	ΔS°	-18.4 ± 0.8	J/(mol·K)	298.15 K	[6]

Table 2: Heat Capacity and Other Thermodynamic Properties

Property	Symbol	Value	Units	State/Conditions	Source
Molar Heat Capacity (Ideal Gas)	$C_{p,m(g)}$	Varies with temperature	J/(mol·K)	T = 200 K to 1000 K	[4]
Melting Point	T_m	136-138	°C	-	[1]
Boiling Point (Normal)	T_b	Not available	°C	-	[4]
Vapor Pressure	P	0.00789	mmHg	25 °C	[7]

Experimental Protocols for Thermochemical Analysis

Accurate determination of thermochemical data relies on precise experimental methodologies. This section details the protocols for three key techniques used to characterize picolinic acid.

Combustion Calorimetry

Objective: To determine the standard enthalpy of combustion ($\Delta_c H^\circ$) and subsequently calculate the standard enthalpy of formation ($\Delta_f H^\circ$) of picolinic acid.

Methodology:

- **Sample Preparation:** A pellet of high-purity picolinic acid (approximately 1 g) is accurately weighed. The sample is placed in a crucible within a high-pressure stainless steel vessel known as a bomb.
- **Calorimeter Setup:** The bomb is charged with high-purity oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in the liquid state. The bomb is then placed in a calorimeter vessel containing a precisely measured quantity of water. The entire assembly is housed in an adiabatic jacket to minimize heat exchange with the surroundings.
- **Ignition and Data Acquisition:** The sample is ignited using a heated platinum wire. The temperature of the water in the calorimeter is monitored with a high-precision thermometer (e.g., a platinum resistance thermometer) at regular intervals before, during, and after combustion until a steady temperature is reached.
- **Calibration:** The energy equivalent of the calorimeter system is determined by burning a standard substance with a known enthalpy of combustion, such as benzoic acid, under identical conditions.^{[8][9]}
- **Calculations:** The heat of combustion is calculated from the observed temperature rise and the energy equivalent of the calorimeter. Corrections are applied for the heat of ignition and the formation of nitric acid from any residual nitrogen in the bomb. The standard enthalpy of formation is then derived from the enthalpy of combustion using Hess's law.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion ($\Delta_{\text{fus}}H^\circ$) of picolinic acid.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of picolinic acid (typically 2-5 mg) is hermetically sealed in an aluminum pan.^[5]^[10] An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed to heat the sample at a constant rate, for instance, 10 °C/min, under a dynamic atmosphere of dry nitrogen or air (flow rate of 50 mL/min).^[5]
- **Data Acquisition:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature as the furnace temperature is increased. An endothermic peak is observed at the melting point of the sample.
- **Data Analysis:** The melting point is determined from the onset or peak of the endothermic event in the DSC thermogram.^[5] The area under the melting peak is integrated to determine the enthalpy of fusion.^[5] The instrument is calibrated using standard materials with known melting points and enthalpies of fusion, such as indium.^[10]

Knudsen Effusion Method

Objective: To determine the vapor pressure and enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) of picolinic acid.

Methodology:

- **Sample Preparation:** A small amount of crystalline picolinic acid is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice (typically 0.1-1.0 mm in diameter).^[11]
- **Experimental Setup:** The Knudsen cell is placed in a high-vacuum chamber. The cell is heated to a series of precise, constant temperatures.

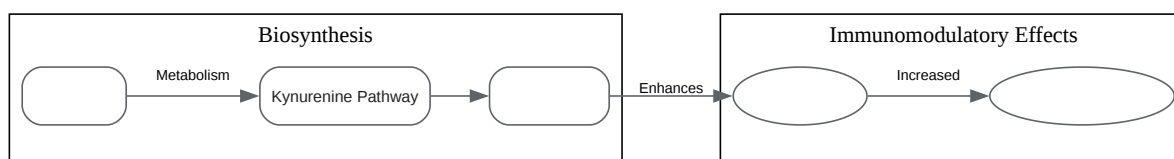
- **Mass Loss Measurement:** As the sample sublimes, the vapor effuses through the orifice into the vacuum. The rate of mass loss of the sample is measured over time using a highly sensitive microbalance.[11][12]
- **Vapor Pressure Calculation:** The vapor pressure (P) at a given temperature (T) is calculated from the rate of mass loss (dm/dt) using the Knudsen equation: $P = (dm/dt) * (2\pi RT/M)^{1/2} / A$ where R is the ideal gas constant, M is the molar mass of the effusing vapor, and A is the area of the orifice.[12]
- **Enthalpy of Sublimation Calculation:** The enthalpy of sublimation is determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation by plotting $\ln(P)$ versus $1/T$. The slope of this plot is equal to $-\Delta_{\text{sub}}H^\circ/R$. [12]

Biological Signaling Pathways and Experimental Workflows

Picolinic acid's biological activity is multifaceted, stemming from its role as a tryptophan metabolite and its ability to chelate metal ions.

Biosynthesis and Immunomodulatory Effects of Picolinic Acid

Picolinic acid is synthesized from tryptophan via the kynurenine pathway.[1][2][3] It exhibits immunomodulatory effects, in part by enhancing the effector functions of macrophages, which are key cells in the innate immune system.[2][3]

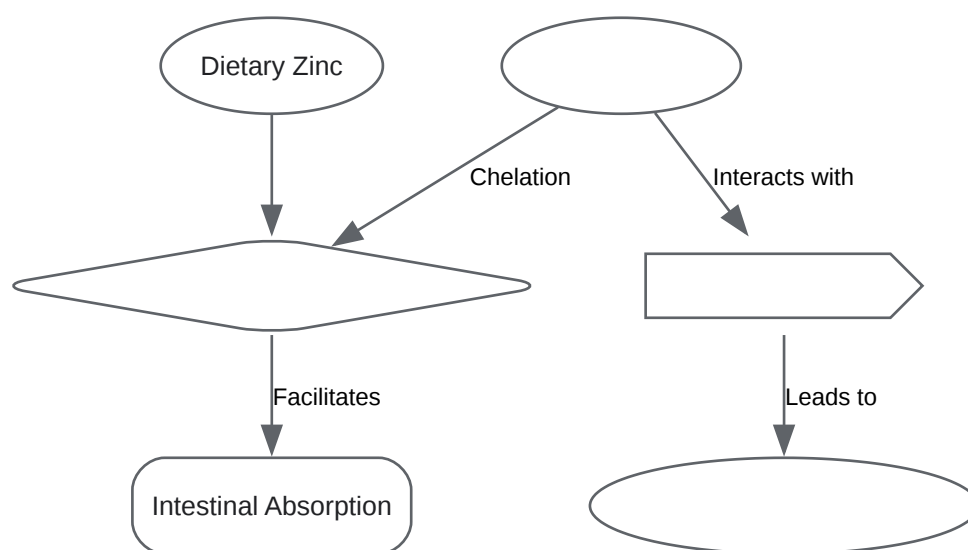


[Click to download full resolution via product page](#)

Biosynthesis and immunomodulatory action of picolinic acid.

Role in Zinc Absorption and Interaction with Zinc Finger Proteins

Picolinic acid is a known chelator of divalent metal ions, including zinc.[1] This property is believed to facilitate the absorption of zinc in the small intestine.[1][13] Furthermore, picolinic acid can interact with zinc finger proteins, which are involved in a wide range of cellular processes, by altering their structure and inhibiting their function.[7]

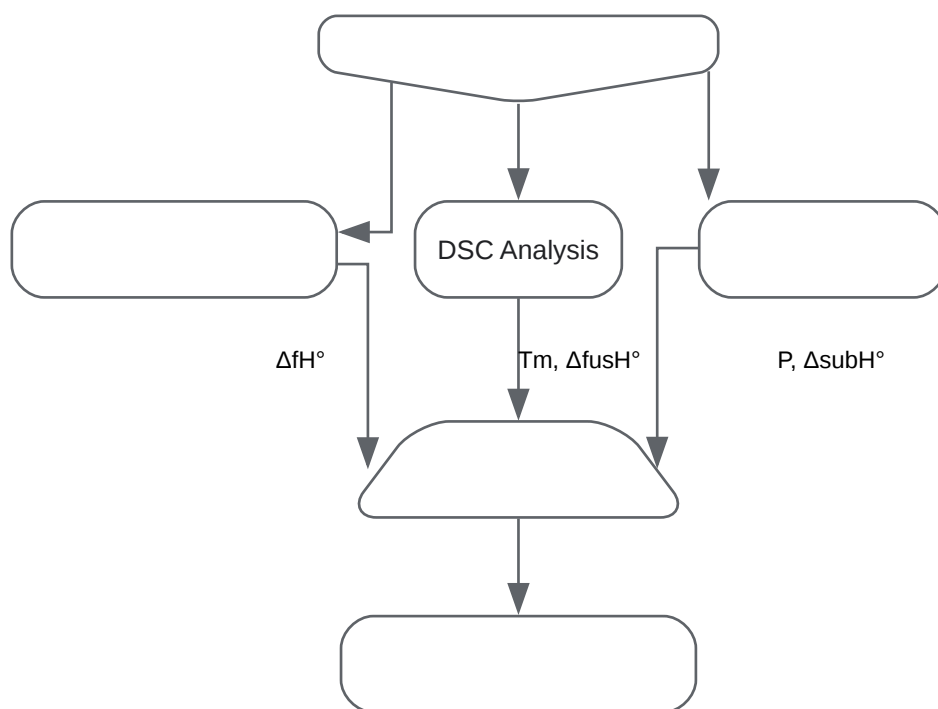


[Click to download full resolution via product page](#)

Picolinic acid's role in zinc metabolism and protein interaction.

General Experimental Workflow for Thermochemical Analysis

The determination of the thermochemical properties of a compound like picolinic acid follows a structured workflow, integrating several analytical techniques.



[Click to download full resolution via product page](#)

Workflow for determining thermochemical properties.

Conclusion

The thermochemical properties of picolinic acid are fundamental to its scientific and therapeutic exploration. The data and protocols presented in this guide offer a robust foundation for researchers in drug development and related fields. A comprehensive understanding of its enthalpy of formation, sublimation, fusion, and heat capacity is essential for predicting its stability, solubility, and bioavailability. Furthermore, elucidating its biological pathways provides critical context for its mechanism of action and potential therapeutic applications. The integration of precise experimental methodologies with a clear understanding of its biological roles will undoubtedly accelerate the translation of picolinic acid's potential from the laboratory to clinical practice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Picolinic acid - Wikipedia [en.wikipedia.org]
- 2. 2-Picolinic acid: Properties, Biological Synthesis and Physiological Action_Chemicalbook [chemicalbook.com]
- 3. The Physiological Action of Picolinic Acid in the Human Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. picolinic acid -- Critically Evaluated Thermophysical Property Data from NIST/TRC Web Thermo Tables (WTT) [wtt-pro.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Picolinic acid | C6H5NO2 | CID 1018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 9. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 10. mdpi.com [mdpi.com]
- 11. skoge.folk.ntnu.no [skoge.folk.ntnu.no]
- 12. pragolab.cz [pragolab.cz]
- 13. Zinc absorption in rats fed a low-protein diet and a low-protein diet supplemented with tryptophan or picolinic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of Picolinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3033784#thermochemical-properties-of-picolinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com